

Physical properties of 4-phenylbut-3-en-2-ol (boiling point, density)

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Compound of Interest

Compound Name: 4-phenylbut-3-en-2-ol

Cat. No.: B108997

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An In-depth Technical Guide to the Physical Properties of 4-Phenylbut-3-en-2-ol

This technical guide provides a comprehensive overview of the key physical properties of **4-phenylbut-3-en-2-ol**, a compound of interest to researchers, scientists, and professionals in drug development and fragrance chemistry. This document outlines its boiling point and density, supported by available data and generalized experimental protocols for their determination.

Core Physical Properties

4-Phenylbut-3-en-2-ol is a colorless, slightly viscous, oily liquid with a characteristic sweet, fruity, and floral balsamic odor[1][2][3]. It is known for its use as a flavoring and fragrance agent[1][2][3]. Its solubility profile indicates that it is insoluble in water but soluble in organic solvents such as alcohol[1][2].

Quantitative Data Summary

The known physical properties of **4-phenylbut-3-en-2-ol** are summarized in the table below. The data is a combination of experimental and estimated values from various chemical data sources.

Physical Property	Value	Conditions	Source
Boiling Point	140 °C	at 12.00 mm Hg	[1][4]
550.78 K (277.63 °C)	Normal (Calculated)	[5]	
Density	1.006 to 1.012 g/mL	at 25.00 °C	[1][2]
Refractive Index	1.55800 to 1.56700	at 20.00 °C	[1][2][4]
Vapor Pressure	0.004 mmHg	at 25.00 °C (Estimated)	[1]
Flash Point	122.22 °C (252.00 °F)	Closed Cup	[1]
logP (o/w)	2.043	Estimated	[1]
2.081	Calculated	[5]	
Solubility	Insoluble in water	[1][2]	
Soluble in alcohol	[1][2]		

Experimental Protocols for Physical Property Determination

While the precise experimental details for the cited values for **4-phenylbut-3-en-2-ol** are not publicly available, this section outlines standard laboratory procedures for determining the boiling point and density of a liquid organic compound.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The reported boiling point of 140 °C was measured at a reduced pressure of 12 mm Hg[1][4].

Methodology: Distillation Method

- **Apparatus Setup:** A standard simple distillation apparatus is assembled using a round-bottom flask, a Claisen adapter, a thermometer, a condenser, and a receiving flask. For

reduced pressure distillation, a vacuum adapter is connected to a vacuum source and a manometer.

- **Sample Preparation:** The round-bottom flask is filled to approximately two-thirds of its volume with **4-phenylbut-3-en-2-ol** and a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Distillation under Reduced Pressure:**
 - The system is sealed and the vacuum pump is turned on to reduce the pressure within the apparatus to the desired level (e.g., 12 mm Hg), as monitored by the manometer.
 - The flask is gently heated using a heating mantle.
 - The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.
- **Correction to Normal Pressure (Optional):** The boiling point at atmospheric pressure (760 mm Hg) can be estimated from the boiling point at reduced pressure using a nomograph or the Clausius-Clapeyron equation.

Determination of Density

The density of a substance is its mass per unit volume. The density of **4-phenylbut-3-en-2-ol** is reported as a range of 1.006 to 1.012 g/mL at 25 °C^{[1][2]}.

Methodology: Pycnometer Method

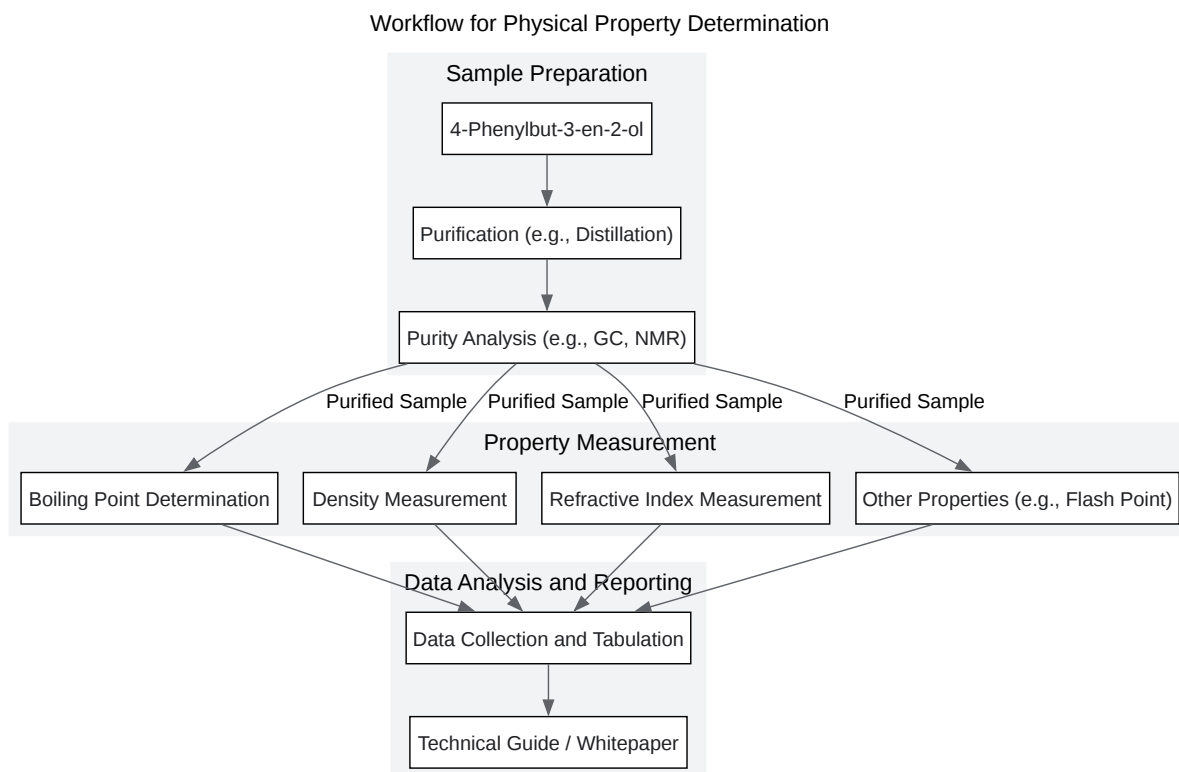
- **Apparatus:** A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) is used for accurate measurement of the volume.
- **Procedure:**
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined (m_1).
 - The pycnometer is filled with the sample liquid (**4-phenylbut-3-en-2-ol**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the

outside. The mass of the pycnometer filled with the sample is determined (m_2). The temperature of the liquid is recorded.

- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density at the same temperature (e.g., deionized water). The mass of the pycnometer filled with the reference liquid is determined (m_3).
- Calculation:
 - The mass of the sample is $m_{\text{sample}} = m_2 - m_1$.
 - The mass of the reference liquid is $m_{\text{ref}} = m_3 - m_1$.
 - The volume of the pycnometer (and the sample) is $V = m_{\text{ref}} / \rho_{\text{ref}}$, where ρ_{ref} is the density of the reference liquid at the experimental temperature.
 - The density of the sample is $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a chemical compound like **4-phenylbut-3-en-2-ol**.



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Caption: Logical workflow for the determination of physical properties of a chemical compound.

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